

Application Notes and Protocols for Cdk8-IN-11

In Vivo Experiments

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Compound of Interest

Compound Name: Cdk8-IN-11

Cat. No.: B12405916

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vivo administration of **Cdk8-IN-11**, a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8). The provided information is intended to guide researchers in designing and executing robust preclinical studies to evaluate the efficacy and pharmacodynamics of this compound in various cancer models.

Introduction

Cdk8-IN-11 is a small molecule inhibitor of CDK8, a key transcriptional regulator implicated in various cancers, including colorectal cancer. It exerts its effects by modulating critical signaling pathways, primarily the WNT/ β -catenin and STAT1 pathways. These notes offer protocols for oral and intravenous administration of **Cdk8-IN-11** in rodent models, based on available preclinical data.

Data Presentation

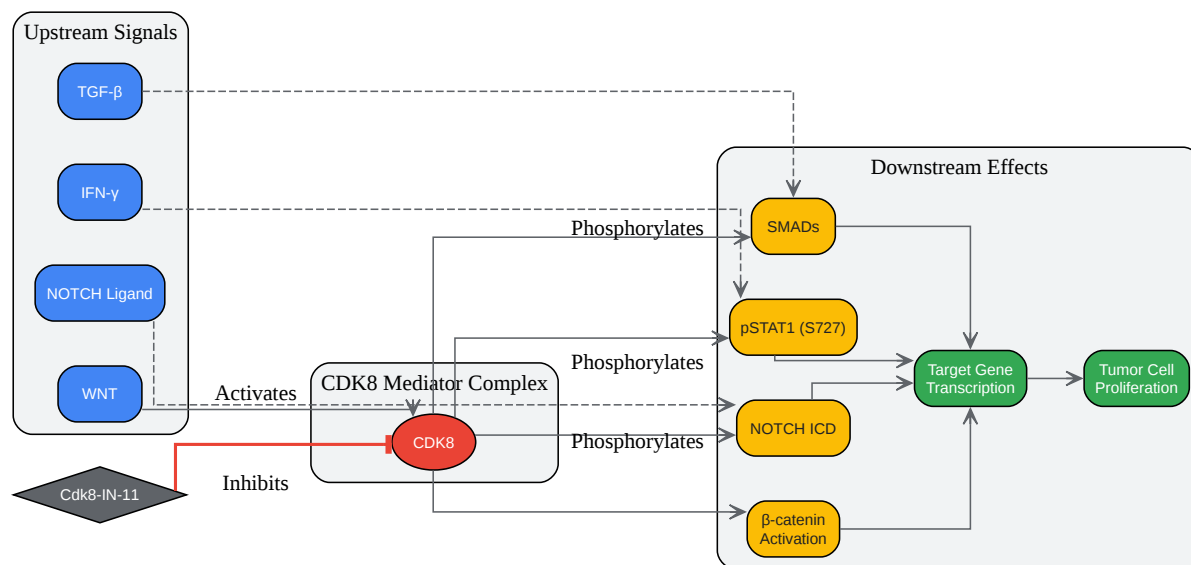
In Vivo Administration Parameters for Cdk8-IN-11 and Other CDK8/19 Inhibitors

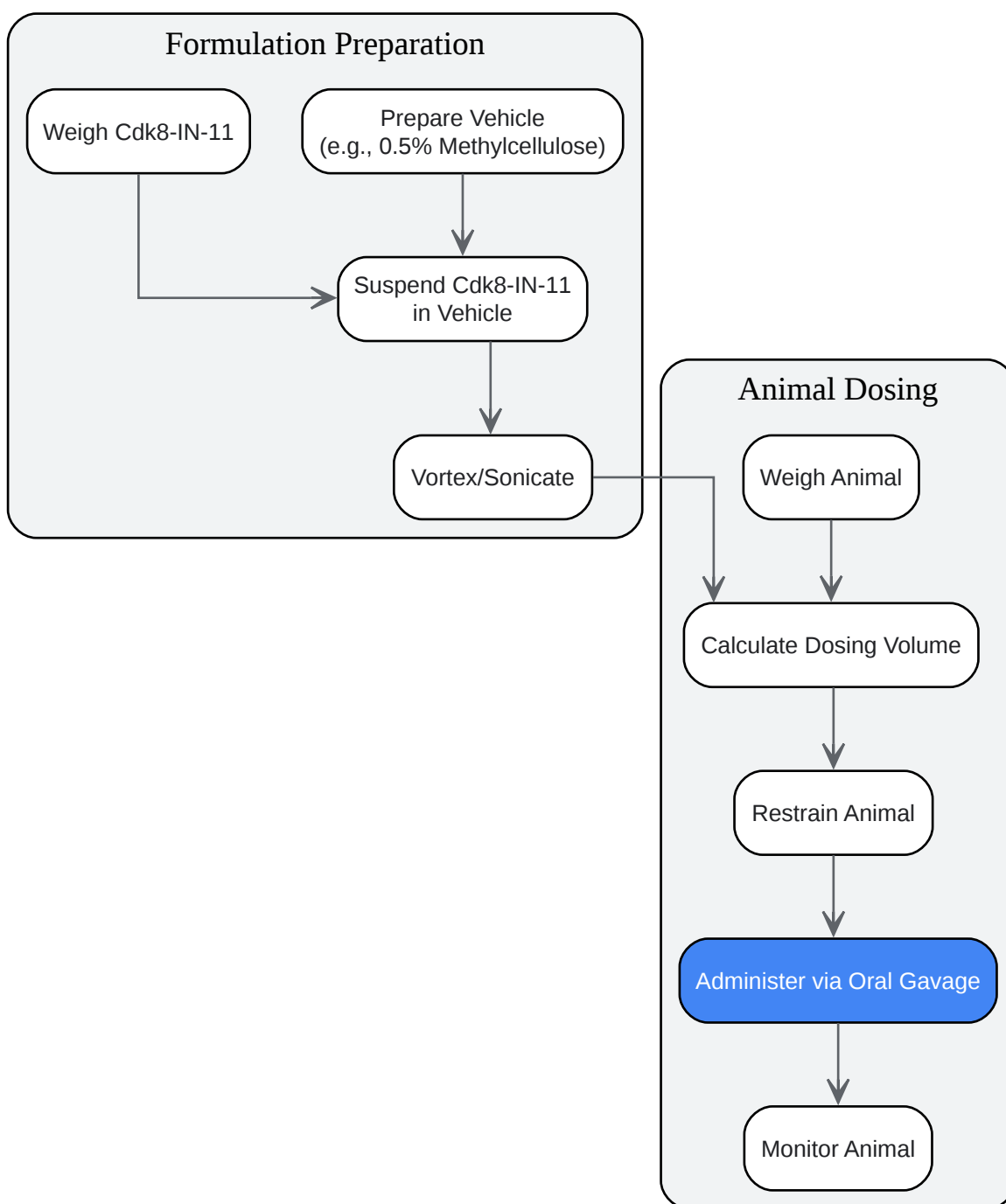
| Compound | Administration Route | Species | Dosage | Vehicle | Efficacy Model | Reference |
|-----------------------|----------------------|---------|-----------------|--|-----------------------|-----------|
| Cdk8-IN-11 | Oral (p.o.) | Rat | 10 mg/kg | Not Specified | Pharmacokinetic study | [1] |
| Cdk8-IN-11 | Intravenous (i.v.) | Rat | 2 mg/kg | Not Specified | Pharmacokinetic study | [1] |
| Cdk8-IN-11 | Oral (p.o.) | Mouse | 10 and 40 mg/kg | Not Specified | CT-26 xenograft | [1] |
| SNX631 (CDK8/19i) | Oral (p.o.) | Mouse | 50 mg/kg/day | 0.05% Carboxymethyl cellulose solution | C4-2 xenografts | [2] |
| BI-1347 (CDK8/19i) | Oral (p.o.) | Mouse | 10 mg/kg daily | Not Specified | B16-F10-luc2 melanoma | [3] |
| Compound 2 (CDK8/19i) | Oral (p.o.) | Mouse | 75 mg/kg | 0.5% Natrosol | B16-F10-luc2 melanoma | [3] |

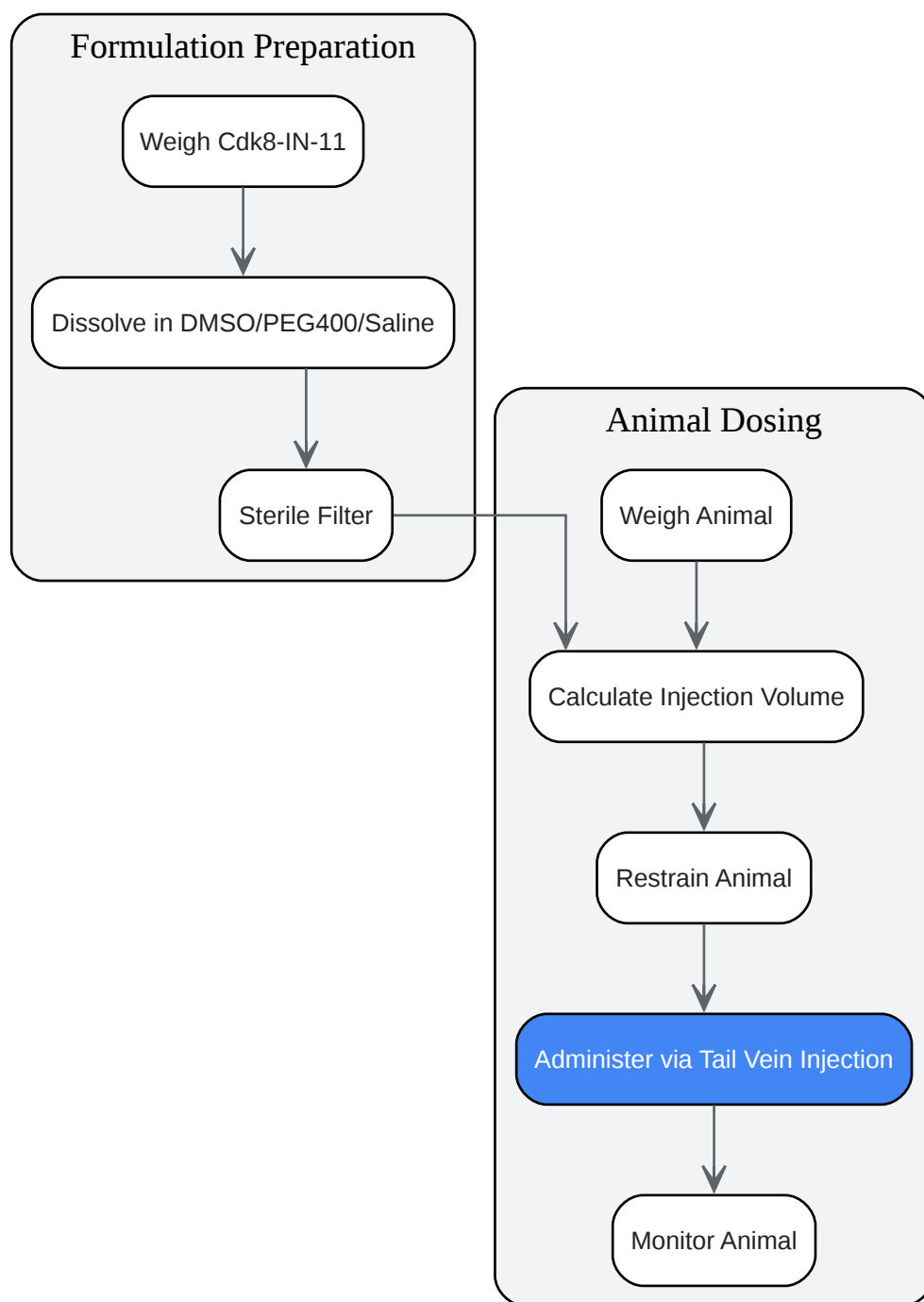
Signaling Pathways

Cdk8 Signaling Network

CDK8 is a crucial component of the Mediator complex and plays a pivotal role in gene transcription. Its inhibition by **Cdk8-IN-11** affects multiple oncogenic signaling pathways.







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References

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